

# A Technical Guide to the Chemical Properties of Bronopol-d4

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## Compound of Interest

Compound Name: *Bronopol-d4*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties of **Bronopol-d4**, a deuterated form of the broad-spectrum antimicrobial agent Bronopol. Given the limited availability of specific experimental data for the deuterated compound, this document primarily details the well-established properties of Bronopol. It is scientifically understood that the chemical behavior of **Bronopol-d4** is analogous to that of Bronopol, with the primary distinction being its increased molecular weight due to the presence of deuterium isotopes. This guide is intended to serve as a critical resource for researchers, scientists, and professionals in drug development.

## Chemical and Physical Properties

**Bronopol-d4** is a stable, isotopically labeled version of Bronopol (2-bromo-2-nitro-1,3-propanediol). It serves as an excellent internal standard for quantitative analysis by mass spectrometry. The fundamental chemical and physical characteristics are summarized below.

| Property                    | Value  | References   |
|-----------------------------|--|--------------|
| IUPAC Name                  | 2-Bromo-2-nitropropane-1,1,3,3-d4-1,3-diol                     | [1]          |
| Synonyms                    | BNPD-d4, 2-Bromo-2-nitro-1,3-propanediol-d4                    | [2]          |
| Molecular Formula           | C <sub>3</sub> H <sub>2</sub> D <sub>4</sub> BrNO <sub>4</sub> | [1]          |
| Molecular Weight            | 204.01 g/mol   | [1]          |
| Appearance                  | White to off-white crystalline solid                           | [1]          |
| Melting Point (of Bronopol) | Approximately 130 °C (decomposes above 140 °C)                 | [3][4][5][6] |
| Unlabelled CAS Number       | 52-51-7  |              |

## Solubility

Bronopol exhibits high solubility in polar solvents and is sparingly soluble in non-polar solvents. This characteristic is crucial for its application in various formulations. The solubility of **Bronopol-d4** is expected to be comparable.

| Solvent         | Solubility (% w/v at 22–25 °C) | References |
|-----------------|--------------------------------|------------|
| Water           | 28                             | [3][4][5]  |
| Methanol        | 89                             | [4][6]     |
| Ethanol         | 56                             | [4][6]     |
| Isopropanol     | 41                             | [4][6]     |
| Liquid Paraffin | <0.5                           | [4][6]     |

Partition Coefficient (of Bronopol):

The partition coefficient data indicates a strong preference for polar environments.

| System                         | Partition Coefficient (log Pow) | References |
|--------------------------------|---------------------------------|------------|
| n-octanol/water                | 0.22                            |            |
| Hexanol/Water                  | 0.74                            | [6]        |
| Alkane (Liquid Paraffin)/Water | 0.043                           | [6]        |
| Chloroform/Water               | 0.068                           | [6]        |

## Stability

The stability of Bronopol is significantly influenced by pH and temperature. It is most stable in acidic conditions and degrades in alkaline environments.

| Condition                       | Stability  | References   |
|---------------------------------|--|--------------|
| Solid State                     | Stable for up to 3 years under ambient conditions.                       | [6]          |
| Aqueous Solution (pH 4, 20°C)   | Half-life of over 5 years.   | [7]          |
| Aqueous Solution (pH 6, 20°C)   | Half-life of 1.5 years.  | [7]          |
| Aqueous Solution (pH 8, 20°C)   | Half-life of 2 months.   | [7]          |
| Alkaline Conditions             | Decomposes to produce formaldehyde and nitrite.                          | [3]          |
| Elevated Temperatures (>140 °C) | Exothermic decomposition releasing hydrogen bromide and nitrogen oxides. | [3][4][5][6] |

## Experimental Protocols

### Synthesis of Bronopol

The synthesis of Bronopol, and by extension **Bronopol-d4** (using deuterated starting materials), typically involves a two-step process: hydroxymethylation of nitromethane followed by bromination.

Methodology:

- Hydroxymethylation: Nitromethane is reacted with formaldehyde in the presence of a base catalyst to form 2-nitro-1,3-propanediol.
- Bromination: The intermediate, 2-nitro-1,3-propanediol, is then brominated to yield Bronopol.  
[\[8\]](#)[\[9\]](#)

A detailed example of a lab-scale synthesis is as follows:

- A solution of monobromonitromethane (0.29 mole) in methanol (70 ml) is added to a 55% formaldehyde solution in methanol at 18 °C containing an alkaline catalyst.[\[10\]](#)
- The reaction temperature is allowed to increase to 30 °C during the addition.[\[10\]](#)
- The solution is then heated to 60 °C and maintained for three hours.[\[10\]](#)
- After cooling to 20 °C, the pH is adjusted to 4.3 with 1.0 M aqueous HCl to stabilize the product.[\[10\]](#)
- The final product is isolated and purified through crystallization.

## High-Performance Liquid Chromatography (HPLC) Analysis of Bronopol

A reversed-phase HPLC method is commonly used for the determination of Bronopol and its degradation products.

Methodology:

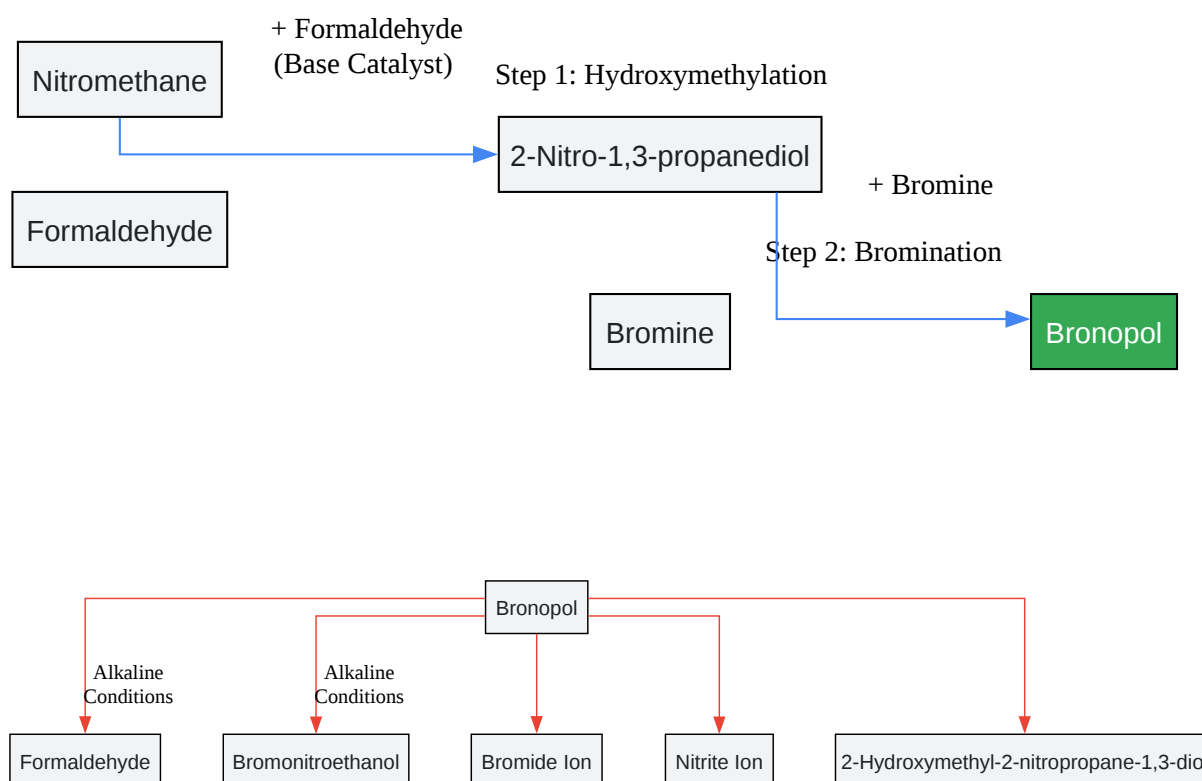
- Chromatographic Column: RP-ODS column (150mm × 4.6mm, 5µm).[\[11\]](#)
- Mobile Phase: A mixture of phosphoric acid in water and methanol (e.g., 95:5 v/v).[\[11\]](#) An alternative mobile phase is 0.1% phosphoric acid in water: Methanol: 0.1% phosphoric acid

in acetonitrile (80:10:10).[12]

- Flow Rate: 1.0 ml/min.[11]
- Column Temperature: 30°C.[11]
- Detection: UV spectrophotometric detection at 210 nm or 250 nm.[11][12][13]
- Sample Preparation: Samples should be dissolved in methanol to prevent degradation that can occur in aqueous solutions.[14]

## Visualizations

### Synthesis Pathway of Bronopol



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## References

- 1. Bronopol-d4 | CymitQuimica [[cymitquimica.com](http://cymitquimica.com)]
- 2. medchemexpress.com [[medchemexpress.com](http://medchemexpress.com)]
- 3. Bronopol - Wikipedia [[en.wikipedia.org](http://en.wikipedia.org)]
- 4. Bronopol [[chemeurope.com](http://chemeurope.com)]
- 5. classicchemicals.com [[classicchemicals.com](http://classicchemicals.com)]
- 6. BRONOPOL - Ataman Kimya [[atamanchemicals.com](http://atamanchemicals.com)]
- 7. industrialchemicals.gov.au [[industrialchemicals.gov.au](http://industrialchemicals.gov.au)]
- 8. The Preparation Method of Bronopol - Nanjing Chemical Material Corp. [[njchm.com](http://njchm.com)]
- 9. researchgate.net [[researchgate.net](http://researchgate.net)]
- 10. prepchem.com [[prepchem.com](http://prepchem.com)]
- 11. CN108614044A - Assay method of the bronopol in relation to substance - Google Patents [[patents.google.com](http://patents.google.com)]
- 12. Development and validation of an analytical method for determination of bronopol and kathon preservative in milk - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
- 13. The impact of the various chemical and physical factors on the degradation rate of bronopol - PubMed [[pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)]
- 14. go.drugbank.com [[go.drugbank.com](http://go.drugbank.com)]
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